

Using 2,4-Dichloro-5-hydroxybenzaldehyde as a pharmaceutical intermediate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	2,4-Dichloro-5-hydroxybenzaldehyde
CAS No.:	56962-15-3
Cat. No.:	B3037735

[Get Quote](#)

Executive Summary

2,4-Dichloro-5-hydroxybenzaldehyde (CAS: 56962-15-3) is a highly functionalized aromatic building block characterized by a unique substitution pattern that offers orthogonal reactivity.^[1] Its structure features an electron-withdrawing dichlorinated core, a nucleophilic hydroxyl group, and an electrophilic aldehyde moiety. This "push-pull" electronic profile makes it an invaluable intermediate in the synthesis of bioactive heterocycles, particularly for antifungal, antibacterial, and anti-inflammatory discovery programs.

This guide details the technical specifications, synthetic utility, and quality control protocols for integrating this intermediate into pharmaceutical workflows.

Chemical Profile & Technical Specifications

Property	Specification
IUPAC Name	2,4-Dichloro-5-hydroxybenzaldehyde
CAS Number	56962-15-3
Molecular Formula	C ₇ H ₄ Cl ₂ O ₂
Molecular Weight	191.01 g/mol
Appearance	Off-white to pale yellow crystalline solid
Solubility	Soluble in DMSO, Methanol, Ethanol; Sparingly soluble in water
pKa (Predicted)	~7.2 (Phenolic OH)
Key Functionality	Electrophilic Aldehyde (-CHO), Nucleophilic Phenol (-OH), Halogen Bonding (Cl)

Core Pharmaceutical Applications

Synthesis of Bioactive Schiff Bases (Azomethines)

The most prevalent application of **2,4-Dichloro-5-hydroxybenzaldehyde** is in the synthesis of Schiff bases. The presence of chlorine atoms at the 2- and 4-positions enhances the lipophilicity of the resulting drug candidate, improving membrane permeability—a critical factor for antimicrobial agents.

- Mechanism: Condensation with primary amines (e.g., sulfonamides, aminophenols) yields imines with potent biological activity.
- Therapeutic Target: These derivatives often exhibit inhibitory activity against bacterial DNA gyrase or fungal CYP51 enzymes.

Precursor for Heterocyclic Scaffolds

This intermediate serves as a "linchpin" for constructing fused heterocycles:

- Benzofurans: Via O-alkylation followed by intramolecular cyclization.

- Coumarins: Via Knoevenagel condensation with active methylene compounds.
- Quinazolines: Through cyclization with urea or guanidine derivatives.

Fragment-Based Drug Discovery (FBDD)

In SAR (Structure-Activity Relationship) studies, the chlorine atoms provide steric bulk and opportunities for halogen bonding with protein targets, often increasing potency compared to non-chlorinated analogs.

Experimental Protocols

Protocol A: General Synthesis of Antimicrobial Schiff Bases

Objective: To synthesize a Schiff base derivative for biological screening.

Reagents:

- **2,4-Dichloro-5-hydroxybenzaldehyde** (1.0 equiv)
- Primary Aromatic Amine (e.g., 4-aminophenol) (1.0 equiv)
- Ethanol (Absolute)[2]
- Glacial Acetic Acid (Catalytic amount)

Step-by-Step Methodology:

- **Dissolution:** In a 100 mL round-bottom flask, dissolve 5 mmol (0.955 g) of **2,4-Dichloro-5-hydroxybenzaldehyde** in 20 mL of absolute ethanol.
- **Addition:** Add 5 mmol of the primary amine to the solution.
- **Catalysis:** Add 2-3 drops of glacial acetic acid to catalyze the dehydration.
- **Reflux:** Heat the mixture to reflux (approx. 78°C) with magnetic stirring for 4–6 hours. Monitor reaction progress via TLC (Mobile phase: Hexane:Ethyl Acetate 7:3).

- **Precipitation:** Cool the reaction mixture to room temperature, then place in an ice bath for 30 minutes. The Schiff base should precipitate as a colored solid.
- **Filtration:** Filter the precipitate under vacuum.
- **Purification:** Wash the cake with cold ethanol (2 x 5 mL). Recrystallize from hot ethanol if necessary to achieve >98% purity.

Protocol B: Quality Control & Characterization

Objective: To validate the identity and purity of the intermediate before use.

HPLC Method Parameters:

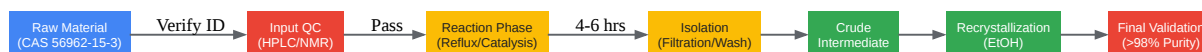
- **Column:** C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus, 4.6 x 100 mm, 3.5 μ m)
- **Mobile Phase A:** 0.1% Formic Acid in Water
- **Mobile Phase B:** Acetonitrile
- **Gradient:** 10% B to 90% B over 15 minutes.
- **Flow Rate:** 1.0 mL/min
- **Detection:** UV at 254 nm and 280 nm.
- **Retention Time:** Expect elution around 8–10 min depending on specific column chemistry (due to lipophilic Cl groups).

NMR Interpretation (DMSO- d_6):

- **Aldehyde Proton (-CHO):** Singlet at ~10.2 ppm.
- **Phenolic Proton (-OH):** Broad singlet at ~11.0–11.5 ppm (exchangeable with D_2O).
- **Aromatic Protons:** Two singlets (due to isolation by Cl groups) around 7.0–8.0 ppm. Note: The lack of coupling confirms the 2,4,5-substitution pattern.

Process Visualization

The following diagram illustrates the logical workflow for utilizing this intermediate in a drug discovery pipeline.



[Click to download full resolution via product page](#)

Figure 1: Operational workflow for the synthesis and validation of derivatives starting from **2,4-Dichloro-5-hydroxybenzaldehyde**.

Handling, Safety, and Stability

- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen). The aldehyde group is susceptible to oxidation to the corresponding benzoic acid if exposed to air for prolonged periods.
- Safety (GHS Classification):
 - H315: Causes skin irritation.[3]
 - H319: Causes serious eye irritation.[3]
 - H335: May cause respiratory irritation.
- PPE: Standard laboratory coat, nitrile gloves, and safety goggles are mandatory. All operations involving heating should be performed in a fume hood.

References

- BLD Pharm. (2026). Product Specifications: **2,4-Dichloro-5-hydroxybenzaldehyde** (CAS 56962-15-3).[1][4][5][6][7] Retrieved from
- Capot Chemical. (2026).[7] Technical Data Sheet: **2,4-dichloro-5-hydroxybenzaldehyde**. Retrieved from

- European Patent Office. (1983). Process for the production of 4-hydroxybenzaldehyde derivatives (EP0012939B1).[8] Retrieved from
- PubChem. (2026).[9] Compound Summary: Dichlorohydroxybenzaldehyde Isomers. Retrieved from
- ChemicalBook. (2026). Supplier and Property Database for CAS 56962-15-3. Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. CAS Index | Ambeed [ambeed.com]
- 2. Synthesis and Spectroscopy Characterizations of Some New Bis 1,3-thiazolidin-4-ones Derived from 4-hydroxybenzaldehyde Substrate – Oriental Journal of Chemistry [orientjchem.org]
- 3. carlroth.com [carlroth.com]
- 4. 2420-16-8|3-Chloro-4-hydroxybenzaldehyde|BLD Pharm [bldpharm.com]
- 5. 56962-15-3 | 2,4-dichloro-5-hydroxybenzaldehyde - Capot Chemical [capotchem.com]
- 6. 2,4-dichloro-5-hydroxyBenzaldehyde suppliers & manufacturers in China [m.chemicalbook.com]
- 7. 56962-15-3 | 2,4-dichloro-5-hydroxybenzaldehyde - Capot Chemical [capotchem.com]
- 8. EP0012939B1 - Process for the production of 4-hydroxybenzaldehyde derivatives - Google Patents [patents.google.com]
- 9. catalog.data.gov [catalog.data.gov]
- To cite this document: BenchChem. [Using 2,4-Dichloro-5-hydroxybenzaldehyde as a pharmaceutical intermediate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3037735/docs#using-2-4-dichloro-5-hydroxybenzaldehyde-as-a-pharmaceutical-intermediate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)